

solubility and stability of 2-Chloro-5-fluorophenol

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Compound of Interest

Compound Name: 2-Chloro-5-fluorophenol

CAS No.: 3827-49-4

Cat. No.: B1586221

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An In-Depth Technical Guide to the Solubility and Stability of **2-Chloro-5-fluorophenol** for Researchers and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility and stability of **2-Chloro-5-fluorophenol**, a key intermediate in pharmaceutical synthesis. Recognizing the critical importance of these parameters in drug development and manufacturing, this document synthesizes available data with field-proven methodologies for their empirical determination. It is designed to equip researchers, scientists, and drug development professionals with the foundational knowledge and practical protocols necessary to effectively handle and utilize this compound. The guide delves into the theoretical aspects of its physicochemical properties and provides detailed, step-by-step experimental workflows for the quantitative assessment of its solubility in various solvent systems and its stability under diverse environmental conditions.

Introduction: The Significance of 2-Chloro-5-fluorophenol in Pharmaceutical Development

2-Chloro-5-fluorophenol (CAS No: 3827-49-4) is a halogenated aromatic compound that serves as a crucial building block in the synthesis of a variety of pharmaceutical agents.^{[1][2]} Its utility in creating complex molecular architectures necessitates a thorough understanding of its fundamental physicochemical properties. Among these, solubility and stability are paramount, as they directly influence reaction kinetics, purification strategies, formulation development, and ultimately, the safety and efficacy of the final drug product.

This guide is structured to provide a holistic understanding of these critical attributes. We will first explore the known physicochemical characteristics of **2-Chloro-5-fluorophenol**, followed by a detailed examination of its solubility profile. Subsequently, we will address its chemical stability, considering the impact of pH, temperature, and light. The core of this document is dedicated to providing robust, self-validating experimental protocols for the precise determination of these properties, empowering researchers to generate reliable data tailored to their specific applications.

Physicochemical Properties of 2-Chloro-5-fluorophenol

A foundational understanding of the intrinsic properties of **2-Chloro-5-fluorophenol** is essential for predicting its behavior in various experimental and manufacturing settings.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ ClFO	^[2]
Molecular Weight	146.55 g/mol	^[2]
Appearance	Clear colorless to pale yellow liquid	^[3]
Boiling Point	183-185 °C	^[3]
pKa	7.50 ± 0.10 (Predicted)	^[3]
LogP	2.44	^[4]

Solubility Profile of 2-Chloro-5-fluorophenol

The solubility of an active pharmaceutical ingredient (API) or intermediate is a critical determinant of its bioavailability and processability. While specific quantitative data for **2-Chloro-5-fluorophenol** is not extensively published, its structural characteristics provide valuable insights into its expected solubility behavior.

3.1. Aqueous Solubility

2-Chloro-5-fluorophenol is described as "slightly soluble" in water.^{[3][4]} This limited aqueous solubility is a consequence of the hydrophobic nature of the benzene ring, further enhanced by the chloro and fluoro substituents. The polar hydroxyl group contributes to some degree of water solubility through hydrogen bonding.

As a phenolic compound with a predicted pKa of 7.50, its aqueous solubility is expected to be pH-dependent.^[3] In solutions with a pH below its pKa, the compound will exist predominantly in its neutral, less soluble form. Conversely, in alkaline solutions (pH > 7.50), it will deprotonate to form the more soluble phenolate salt. This property is often exploited in extraction and purification processes.

3.2. Organic Solvent Solubility

2-Chloro-5-fluorophenol is reported to be soluble in most common organic solvents.^[5] This is consistent with the "like dissolves like" principle, where the relatively nonpolar aromatic structure interacts favorably with organic solvent molecules. Based on its structure, high solubility can be anticipated in the following common laboratory solvents:

- Polar Aprotic Solvents: Acetone, Ethyl Acetate
- Polar Protic Solvents: Methanol, Ethanol
- Nonpolar/Slightly Polar Solvents: Dichloromethane, Toluene

3.3. Experimental Determination of Solubility

To obtain precise, quantitative solubility data, a systematic experimental approach is necessary. The following protocol outlines a robust method for determining the solubility of **2-Chloro-5-fluorophenol** in various solvents.

3.3.1. Experimental Workflow: Solubility Determination

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Sources

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